

# An In-depth Technical Guide to 2-Azaspiro[3.3]heptane: Molecular Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Azaspiro[3.3]heptane

Cat. No.: B1288461

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This guide provides essential molecular information for **2-Azaspiro[3.3]heptane**, a heterocyclic organic compound of interest to researchers and professionals in drug development and chemical synthesis.

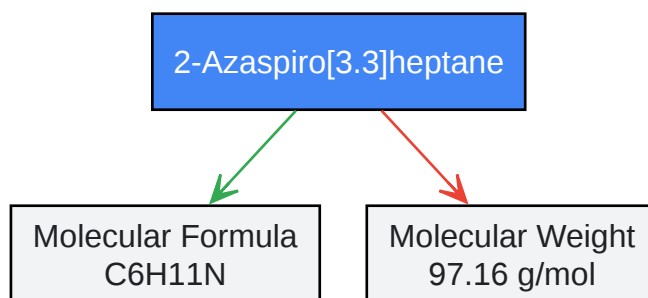
## Physicochemical Data

The fundamental molecular properties of **2-Azaspiro[3.3]heptane** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C6H11N	[1][2][3]
Molecular Weight	97.16 g/mol	[1][2][3]

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical entity, its elemental composition (molecular formula), and its molar mass (molecular weight).



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Caption: Relationship between **2-Azaspiro[3.3]heptane** and its key molecular properties.

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## References

- 1. chembk.com [chembk.com]
- 2. 2-Azaspiro(3.3)heptane | C6H11N | CID 20521856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 665-04-3 CAS MSDS (2-azaspiro[3.3]heptane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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### Contact

Address: 3281 E Guasti Rd

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